

Physical Properties & Solvent Compatibility

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Compound Focus: **pf-9184**

Cat. No.: S539305

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The following table summarizes the key physical characteristics and solvent information for **PF-9184**:

Property	Specification
CAS Number	1221971-47-6 [1] [2] [3]
Molecular Formula	C ₂₁ H ₁₄ Cl ₂ N ₂ O ₄ S [2] [4] [3]
Molecular Weight	461.32 g/mol [2] [4] [3]
Purity	≥98% (HPLC) [1] [4] [3]
Physical Form	White to beige powder [1]
Recommended Storage	-20°C [4] [3]

This table consolidates the solvent compatibility and solution preparation data for **PF-9184**:

Solvent	Solubility / Stock Concentration	Key Considerations / Additional Data
DMSO	5 mg/mL [1] (clear upon warming), 10 mM [4] (approx. 4.6 mg/mL), 60 mg/mL [2]	Primary solvent recommended for stock solutions. Sonication is recommended to aid dissolution [2].

Solvent	Solubility / Stock Concentration	Key Considerations / Additional Data
DMF	Not explicitly mentioned in search results.	Compatibility not specified.

Experimental Protocols

Preparation of Stock Solutions in DMSO

- **Calculation:** Weigh the required amount of **PF-9184** powder. For a **10 mM stock solution**, use **4.61 mg** of powder per **1 mL** of anhydrous, cell culture-grade DMSO.
- **Dissolution:** Add the DMSO to the powder. To ensure complete dissolution, **sonicate** the mixture for a short period (e.g., 5-10 minutes) [2]. The solution should appear clear [1].
- **Aliquoting:** Dispense the stock solution into small, single-use aliquots to minimize freeze-thaw cycles and maintain stability.
- **Storage:** Store aliquots at **-80°C** for long-term storage (up to 6 months) or at **-20°C** for shorter periods (also up to 6 months) [2] [4].

In Vitro Bioassay for mPGES-1 Inhibition

This protocol outlines a method to assess the inhibitory effect of **PF-9184** on PGE₂ production in cells [5].

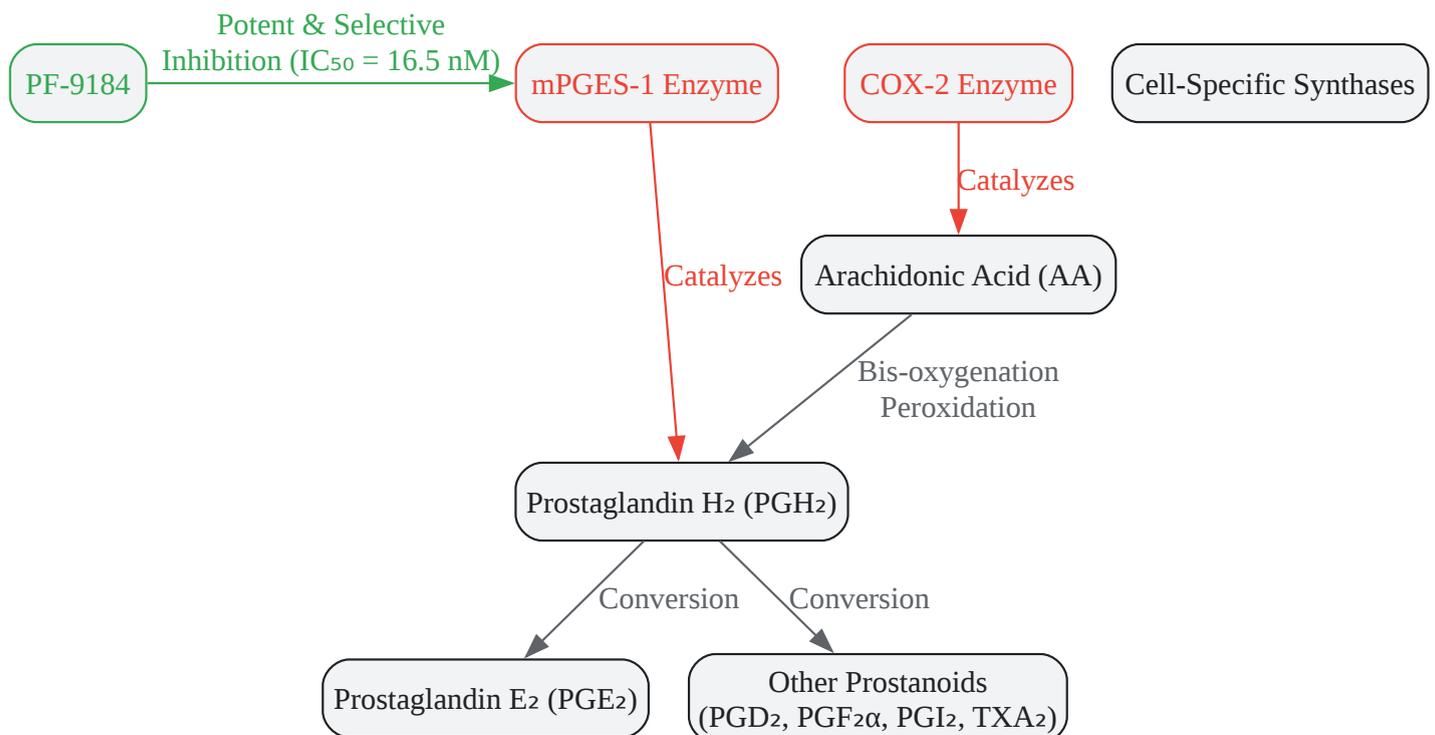
- **Cell Culture:** Plate an appropriate cell line, such as synovial fibroblasts derived from rheumatoid arthritis (RASF) patients or the mouse macrophage-like cell line RAW264.7.
- **Stimulation and Treatment:**
 - Pre-treat cells with varying concentrations of **PF-9184** (e.g., from 0.015 to 100 μ M) for a desired period.
 - Stimulate the cells with a pro-inflammatory agent like **IL-1 β (1-5 ng/mL)** or **LPS (100 ng/mL - 1 μ g/mL)** to induce mPGES-1 and COX-2 expression [5].
 - Incubate for a set period (e.g., 24 hours) [5].
- **Sample Collection:** Collect the cell culture supernatant by centrifugation to remove cells and debris.
- **PGE₂ Measurement:** Quantify the PGE₂ levels in the supernatant using a commercial **enzyme-linked immunosorbent assay (ELISA) kit** following the manufacturer's instructions [5].
- **Data Analysis:** Calculate the IC₅₀ value, which is the concentration of **PF-9184** that inhibits 50% of the stimulated PGE₂ production. This value has been reported in the range of **0.5 - 5 μ M** in cell-based assays [1] [2].

Biochemical Mechanism of Action

PF-9184 is a potent and selective inhibitor of human **microsomal prostaglandin E synthase-1 (mPGES-1)** with an IC_{50} of **16.5 nM** [2] [4] [3]. mPGES-1 is the terminal enzyme that converts prostaglandin H₂ (PGH₂) to prostaglandin E₂ (PGE₂) downstream of cyclooxygenase-2 (COX-2) [1] [5]. Its key characteristics are:

- **High Selectivity:** It exhibits >6,500-fold selectivity for mPGES-1 over COX-1 and COX-2. This means it can inhibit PGE₂ production without affecting the synthesis of other prostanoids like PGI₂ (measured as 6-keto-PGF_{1α}) or TXB₂, which is a key advantage over traditional NSAIDs [1] [4] [3].
- **Species Specificity:** The inhibitor is much less potent against rat mPGES-1 (IC_{50} = 1080 nM), which is an important consideration for translational animal studies [2].

The diagram below illustrates the inflammatory prostaglandin biosynthesis pathway and the specific target of **PF-9184**.



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Frequently Asked Questions

Q1: Can I use solvents other than DMSO to dissolve PF-9184? Based on the available data, DMSO is the only solvent explicitly confirmed for dissolving **PF-9184**. The compatibility with DMF or other solvents like ethanol is not specified. It is recommended to stick with DMSO for stock solutions. For in vitro assays, the final concentration of DMSO in the cell culture medium should typically be kept below 0.1-0.5% to avoid cytotoxicity.

Q2: What is the typical working concentration range for PF-9184 in cell-based assays? For inhibiting IL-1 β -induced PGE₂ synthesis in cell-based assays like human whole blood cultures, the effective IC₅₀ range is between **0.5 and 5 μ M** [1] [2]. You can use this range as a starting point for dose-response experiments.

Q3: Does PF-9184 affect the production of other prostaglandins? No, that is a key feature of its mechanism. Due to its high selectivity for mPGES-1, **PF-9184 spares the synthesis** of other PGH₂-derived prostanoids, including PGF_{1 α} and PGF_{2 α} , unlike COX inhibitors which block the production of all downstream prostaglandins [1] [4].

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